Use of dicyclopropyl ketones as pharmaceutical intermediates.

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Compound of Interest

Compound Name:	*2-Chloro-1,3-dicyclopropylpropane-1,3-dione*
CAS No.:	*473924-29-7*
Cat. No.:	*B1321929*

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Report Outline

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With this refined structure, I will now proceed to write the full detailed guide. I have sufficient information from the search results to cover each of these sections with the required level of detail, including protocols, mechanistic discussions, data tables, and diagrams.

Dicyclopropyl Ketones as Versatile Intermediates in Pharmaceutical Synthesis: A Detailed Application Guide

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Introduction: The Strategic Importance of the Dicyclopropyl Ketone Moiety

1.1 The Cyclopropyl Group in Medicinal Chemistry: A Privileged Scaffold

The cyclopropyl group, once a chemical curiosity, is now a well-established structural motif in modern drug discovery and development.[1] Its incorporation into drug candidates is a strategic design element used to address multiple challenges encountered during lead optimization.[2] The unique properties of this three-membered ring stem from its significant ring strain, which results in shorter, stronger carbon-hydrogen bonds and enhanced p-character in its carbon-carbon bonds.[1][2]

Key advantages conferred by the cyclopropyl moiety include:

- Enhanced Metabolic Stability: The high C-H bond dissociation energy makes the cyclopropyl group less susceptible to oxidative metabolism by cytochrome P450 (CYP) enzymes, a primary pathway for drug degradation.[3][4] A classic example is the drug pitavastatin, where a cyclopropyl group helps divert metabolism away from the major CYP3A4 pathway, reducing the potential for drug-drug interactions.[3]

- Improved Potency and Receptor Binding: The rigid, planar nature of the ring can act as a conformational lock, reducing the entropic penalty of binding to a biological target.[2][4]

- Modulation of Physicochemical Properties: The group serves as a valuable bioisostere for other common functionalities like gem-dimethyl or vinyl groups, allowing for the fine-tuning of properties such as lipophilicity and pKa to optimize a drug's ADME (absorption, distribution, metabolism, and excretion) profile.[4]

1.2 Dicyclopropyl Ketone: A Unique and Reactive Intermediate

Dicyclopropyl ketone (CAS 1121-37-5) is a colorless to pale yellow liquid that serves as a pivotal building block for introducing the valuable dicyclopropylmethyl or related pharmacophores into complex molecules.[5][6] The ketone functional group provides a reactive handle for a wide array of chemical transformations, while the two cyclopropyl rings confer the aforementioned benefits. The reactivity of the carbonyl group, combined with the unique

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electronic nature of the adjacent strained rings, makes dicyclopropyl ketone a versatile intermediate for constructing advanced molecular architectures.[7]

1.3 Therapeutic Relevance of Dicyclopropyl Ketone Derivatives

Intermediates derived from dicyclopropyl ketone are crucial in the synthesis of active pharmaceutical ingredients (APIs) across various therapeutic areas. A prominent example is in the field of virology with the synthesis of Simeprevir, an inhibitor of the HCV NS3/4A protease, which is essential for viral replication.[4][8] The dicyclopropylmethyl amine moiety, accessible from dicyclopropyl ketone, is a key structural component. Furthermore, derivatives are used to synthesize α2-receptor agonists like Rilmenidine for treating hypertension and other key intermediates for various drug discovery programs.[6][9]

Synthesis and Purification of Dicyclopropyl Ketone

2.1 Synthetic Pathways: An Overview

Dicyclopropyl ketone is most commonly synthesized via the cyclization of 1,7-dihalo-4-heptanones. This precursor is itself typically generated in a multi-step, one-pot sequence starting from γ-butyrolactone.[9] The overall process involves the condensation of γ-butyrolactone to form an intermediate, which is then subjected to decarboxylation and ring-opening with a hydrohalic acid to give the dihaloheptanone. Subsequent treatment with a strong base induces an intramolecular cyclization to form the two cyclopropyl rings, yielding dicyclopropyl ketone.[7][9]

2.2 Detailed Protocol: Synthesis from γ-Butyrolactone

This protocol is adapted from a well-established procedure published in Organic Syntheses.[10][11] It is a robust method that proceeds via a 1,7-dichloro-4-heptanone intermediate.

2.2.1 Underlying Chemistry and Rationale

The synthesis begins with the sodium methoxide-mediated condensation of γ-butyrolactone. The resulting intermediate is not isolated but is directly treated with concentrated hydrochloric acid. This acidic environment facilitates a decarboxylation and a double ring-opening to yield 1,7-dichloro-4-heptanone. The crucial final step involves treatment with a strong base (sodium hydroxide). The hydroxide ions promote a double intramolecular Williamson ether-like

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synthesis, where the enolate of the ketone displaces the chloride ions at the 1 and 7 positions, forming the two cyclopropyl rings in a Favorskii-type reaction mechanism. Vigorous stirring is essential during this step to ensure efficient mixing of the biphasic reaction mixture.

2.2.2 Experimental Workflow

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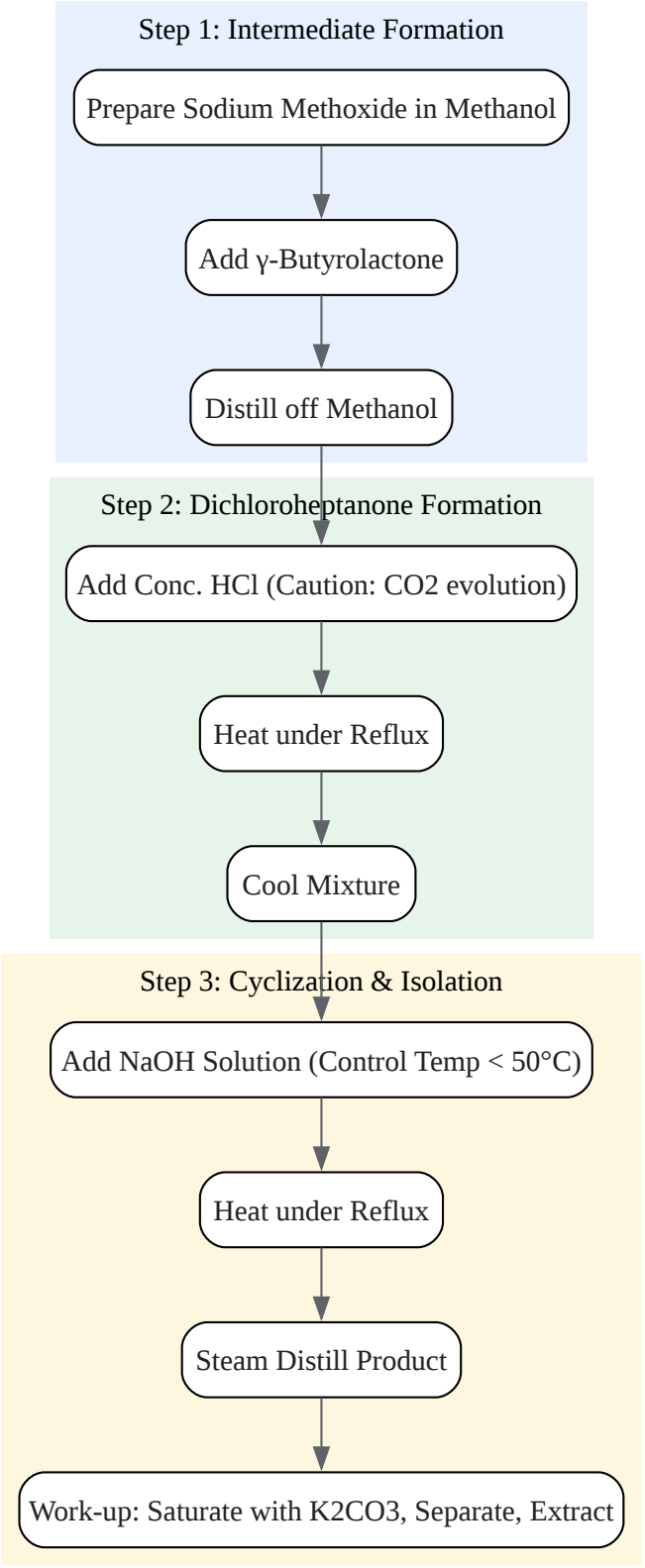

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Caption: Workflow for Dicyclopropyl Ketone Synthesis.

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2.2.3 Step-by-Step Procedure[10][11]

- Setup: In a 3-liter three-necked flask equipped with a sturdy mechanical stirrer, dropping funnel, and a condenser arranged for distillation, prepare a solution of sodium methoxide from sodium (50 g, 2.17 g atoms) and absolute methanol (600 ml).
- Condensation: To the stirred sodium methoxide solution, add γ-butyrolactone (344 g, 4.0 moles) in one portion. Heat the flask to distill off the methanol at a rapid rate. Collect approximately 475 ml of methanol. Apply reduced pressure cautiously to remove an additional 50-70 ml of methanol.
- Ring Opening & Decarboxylation: Set the condenser for reflux. Add 800 ml of concentrated hydrochloric acid cautiously with stirring (Note: significant CO2 evolution occurs). Heat the mixture under reflux for 20 minutes.
- Cyclization: Cool the mixture in an ice bath. Rapidly add a solution of sodium hydroxide (480 g in 600 ml of water), ensuring the temperature does not exceed 50°C.
- Isolation: Heat the mixture under reflux for an additional 30 minutes. Arrange the condenser for downward distillation and collect the ketone-water mixture (approx. 650 ml) via steam distillation.

2.3 Purification and Characterization

2.3.1 Protocol: Purification by Distillation[10][12]

- Salting Out: Saturate the aqueous layer of the distillate with potassium carbonate. This decreases the solubility of the ketone in the aqueous phase, causing it to separate as a distinct organic layer.
- Separation: Separate the upper ketone layer (approx. 130 ml).
- Extraction: Extract the remaining aqueous layer with three 100-ml portions of diethyl ether to recover any dissolved product.
- Drying: Combine the initial ketone layer and the ether extracts. Dry the combined organic solution over anhydrous magnesium sulfate (25 g).

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- Concentration & Distillation: Filter off the drying agent and remove the diethyl ether by simple distillation or rotary evaporation. Distill the remaining crude product under reduced pressure. Collect the fraction boiling at 72–74°C / 33 mmHg. The expected yield is 114–121 g (52–55%).

2.3.2 Table: Physicochemical and Spectroscopic Data

Property	Value	Reference
CAS Number	**1121-37-5**	**[5]**
Molecular Formula	$C_7H_{10}O$	[5]
Molecular Weight	110.15 g/mol	[13]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	72–74°C @ 33 mmHg	[10]

| Refractive Index ($n^{25}D$) | 1.4654 |[10] |

Key Transformations in API Synthesis

3.1 Nucleophilic Addition: Formation of Dicyclopropylmethanol

The reduction of the carbonyl group in dicyclopropyl ketone to a secondary alcohol, dicyclopropylmethanol, is a fundamental transformation. This alcohol can serve as a precursor for further functionalization.[14]

3.1.1 Mechanistic Insight: Hydride Reduction Hydride reducing agents, such as lithium aluminum hydride ($LiAlH_4$) or sodium borohydride ($NaBH_4$), are commonly used. The reaction proceeds via the nucleophilic attack of a hydride ion (H^-) on the electrophilic carbonyl carbon. [15] Subsequent protonation of the resulting alkoxide intermediate during aqueous work-up yields the alcohol. The stereochemical outcome of such reductions on substituted cyclopropyl ketones can be highly selective, often predicted by the stability of the ketone's conformation (s-cis vs. s-trans) and the direction of hydride attack from the less sterically hindered face.[16][17][18]

3.1.2 Protocol: Reduction of Dicyclopropyl Ketone[7]

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- Setup: To a suspension of lithium aluminum hydride (6 g) in anhydrous diethyl ether (250 ml) in a flask equipped with a stirrer and reflux condenser, add dicyclopropyl ketone (44 g, 0.4 mole) dropwise over 30 minutes.
- Reaction: After the addition is complete, heat the mixture under reflux for one hour.
- Work-up: Cool the reaction mixture and carefully quench by adding water, followed by a sodium hydroxide solution to dissolve the aluminum salts.
- Isolation: Extract the product with ether, dry the organic layer, and distill to yield dicyclopropylcarbinol (dicyclopropylmethanol). The reported yield is approximately 89%.

3.2 Reductive Amination: Introducing Nitrogen Functionality

Reductive amination is a powerful method for forming C-N bonds and is used to convert ketones into amines.[19] This reaction is critical for synthesizing key fragments of APIs like Rilmenidine.[9]

3.2.1 Mechanistic Considerations The reaction involves the initial condensation of the ketone with an amine to form an imine or iminium ion intermediate, which is then reduced in situ to the corresponding amine.[19] A variety of reducing agents can be employed, with sodium triacetoxyborohydride ($NaBH(OAc)_3$) being particularly effective and mild.[19] Alternatively, catalytic methods using rhodium or ruthenium catalysts with carbon monoxide as a deoxygenating agent have been developed.[20][21]

3.2.2 General Protocol Considerations A typical procedure involves stirring the dicyclopropyl ketone, the desired amine (or ammonia source like ammonium acetate), and the reducing agent (e.g., $NaBH(OAc)_3$) in a suitable solvent like dichloroethane or THF.[19] The reaction is often run at room temperature. The choice of catalyst can be crucial; for instance, a rhodium catalyst favors the traditional reductive amination product, while a ruthenium catalyst can lead to a novel ring expansion to form pyrrolidines.[20]

3.2.3 Workflow for Reductive Amination

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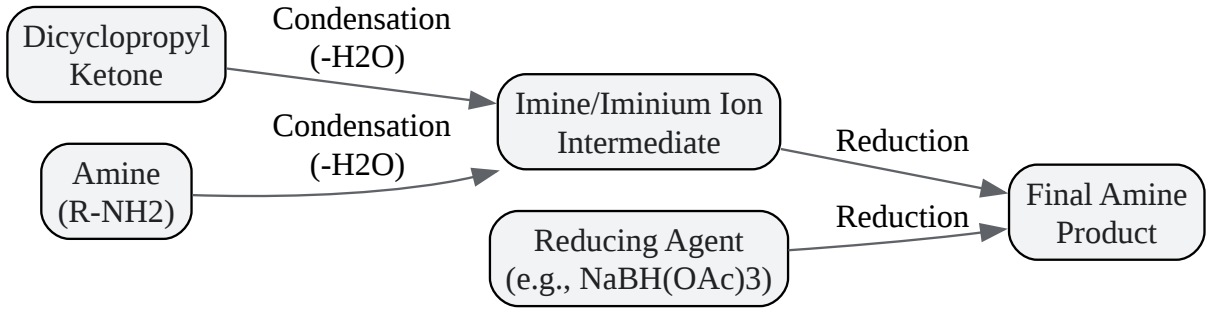

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Caption: General Workflow for Reductive Amination.

3.3 Baeyer-Villiger Oxidation: Accessing Esters and Lactones

The Baeyer-Villiger oxidation transforms ketones into esters using a peroxyacid or peroxide.[22] This reaction provides a route to cyclopropyl esters from dicyclopropyl ketone.

3.3.1 Mechanism and Regioselectivity The reaction begins with the protonation of the carbonyl oxygen, followed by nucleophilic attack by the peroxyacid to form a Criegee intermediate. A concerted rearrangement then occurs where one of the groups attached to the carbonyl carbon migrates to the adjacent oxygen atom, displacing a carboxylate anion.[22] The migratory aptitude of different groups is a key feature, with the order generally being: tertiary alkyl > secondary alkyl > phenyl > primary alkyl > methyl.[23] For dicyclopropyl ketone, the migration of a cyclopropyl group is expected. Studies have shown that the cyclopropyl group has a relatively low migratory aptitude compared to other alkyl groups.[24]

Case Study: An Intermediate in the Synthesis of Simeprevir

4.1 Role of the Dicyclopropyl Moiety in Simeprevir

Simeprevir (TMC435) is a potent, orally available inhibitor of the hepatitis C virus (HCV) NS3/4A serine protease.[25] A key structural feature of Simeprevir is a cyclopropylsulfonamide attached to a quinoline core, and a macrocyclic structure.[4][26] While dicyclopropyl ketone itself is not a direct precursor in the most cited synthetic routes, the synthesis relies heavily on

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building blocks containing cyclopropyl groups.[8][25] The principles of handling and reacting cyclopropyl-containing molecules are directly relevant.

4.2 Synthetic Connection to Dicyclopropyl Ketone

The synthesis of Simeprevir involves the coupling of several complex fragments.[26] One of these fragments contains a key amine that is often derived from a cyclopropyl-containing precursor. The knowledge gained from the reductive amination of dicyclopropyl ketone (Section 3.2) is directly applicable to the synthesis of such fragments, where a cyclopropyl ketone could be reacted with an appropriate amine to build up the necessary molecular framework.

Safety, Handling, and Scale-Up

5.1 Hazard Identification and Personal Protective Equipment (PPE)

Dicyclopropyl ketone is a flammable liquid and vapor (Category 3).[27] It is harmful if swallowed and causes skin and serious eye irritation.[27]

- Eyes: Wear appropriate protective eyeglasses or chemical safety goggles (as per OSHA 29 CFR 1910.133 or European Standard EN166).[28][29]
- Skin: Wear appropriate protective gloves and clothing to prevent skin exposure.[28][29]
- Inhalation: Use in a well-ventilated area or with a local exhaust system. If ventilation is inadequate, a respiratory protection program must be followed.[27][28]

5.2 Handling and Storage Procedures

- Handling: Wash thoroughly after handling. Use spark-proof tools and explosion-proof equipment. Ground and bond containers when transferring material. Avoid contact with heat, sparks, and open flames.[28][29]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area designated as a flammables area. Keep away from sources of ignition and incompatible substances like strong oxidizing agents and strong bases.[29]

5.3 Scale-Up Considerations

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When scaling up reactions involving dicyclopropyl ketone, several factors must be considered:

- Exothermicity: Reactions such as Grignard additions or reductions with $LiAlH_4$ can be highly exothermic. Careful control of reagent addition rates and efficient heat dissipation are critical.
- Work-up: The quenching of reactive reagents and the handling of large volumes of flammable solvents require robust engineering controls.
- Purification: Fractional vacuum distillation is the primary purification method. Ensuring the column efficiency and vacuum integrity are suitable for the desired scale is essential for achieving high purity.

Troubleshooting Guide

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Issue	Potential Cause(s)	Recommended Solution(s)
Low yield in synthesis	Incomplete reaction; side reactions; loss during work-up or distillation.	Ensure reagents are dry and of high purity. Monitor reaction completion by TLC or GC. Optimize temperature and reaction time. Be meticulous during extraction and separation steps. Check vacuum level and column packing for distillation.
Impurities in final product	Incomplete reaction; presence of starting materials or byproducts (e.g., 1,7-dichloro-4-heptanone).	Improve purification efficiency. A second distillation may be necessary. For non-volatile impurities, consider alternative purification methods like bisulfite adduct formation and regeneration.[30]
Low stereoselectivity in reduction	Incorrect choice of reducing agent; reaction temperature too high.	Use a bulkier reducing agent to enhance facial selectivity. Perform the reaction at lower temperatures (e.g., -78°C).
Reaction stalls (e.g., Grignard)	"WET" or impure magnesium; impure solvent; inactive starting halide.	Use freshly crushed magnesium turnings. Ensure all glassware is oven-dried and solvents are anhydrous. Use a small crystal of iodine to initiate the reaction.

Conclusion

Dicyclopropyl ketone is a cornerstone intermediate for medicinal chemists and process development scientists. Its utility stems from the advantageous properties imparted by the cyclopropyl rings and the synthetic flexibility of the ketone functional group. Through transformations such as reduction, reductive amination, and oxidation, it provides access to a

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rich variety of molecular scaffolds essential for the development of modern pharmaceuticals. A thorough understanding of its synthesis, reactivity, and handling is crucial for leveraging this powerful building block to its full potential in drug discovery and development.

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